

# Essential Safety and Operational Guide for Handling GSK2656157

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## Compound of Interest

Compound Name: GSK2656157

Cat. No.: B612095

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **GSK2656157**. The following procedures for handling, storage, and disposal are designed to ensure a safe laboratory environment.

## Hazard Identification and Classification

**GSK2656157** is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H410: Very toxic to aquatic life with long lasting effects.[\[1\]](#)

## Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **GSK2656157**.

Protection Type	Required Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times in the laboratory.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) are required.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing that covers the arms.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator may be needed for handling large quantities or in case of aerosol formation.

Data sourced from DC Chemicals Safety Data Sheet.[\[1\]](#)

## Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of **GSK2656157** and ensuring a safe laboratory environment.

### Handling:

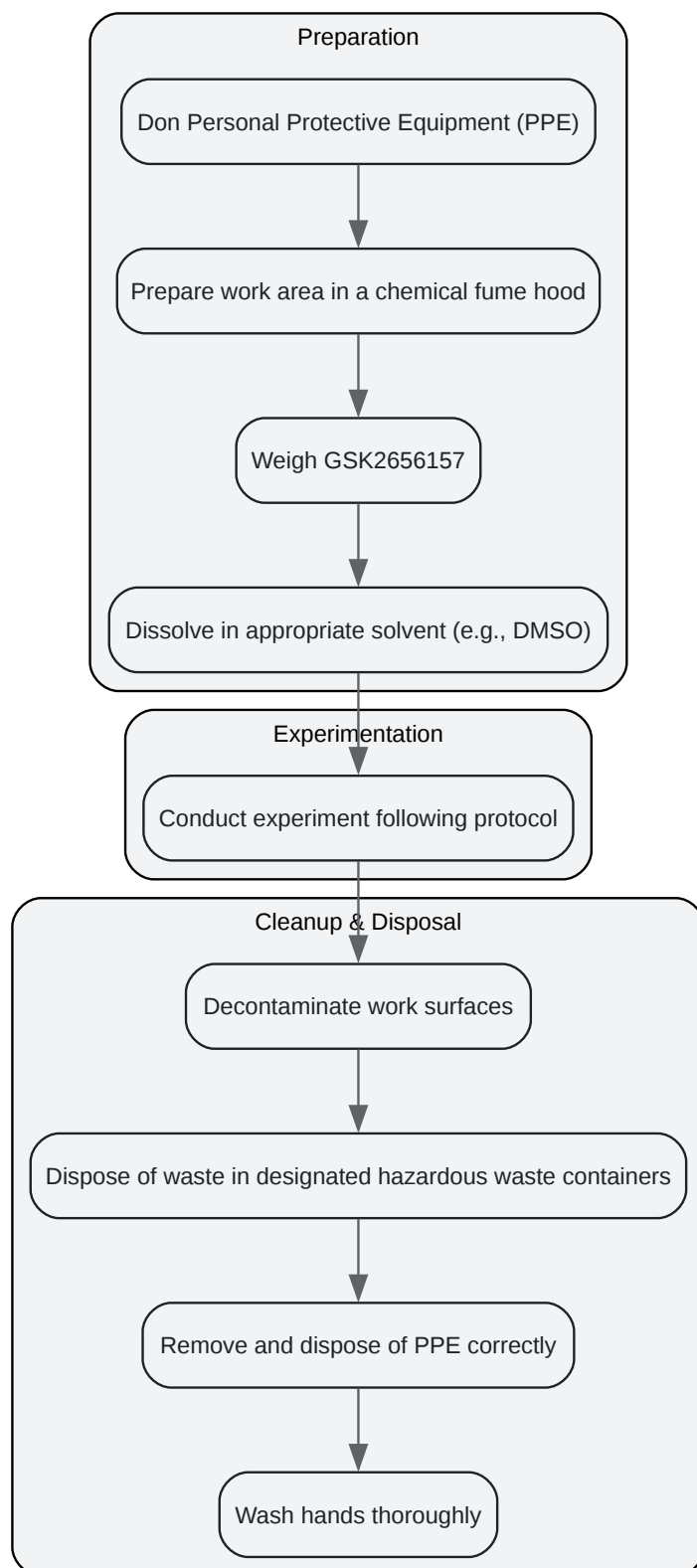
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)

### Storage:

- Powder: Store at -20°C.[\[1\]](#)
- In solvent: Store at -80°C.[\[1\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **GSK2656157** in a laboratory setting.



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Caption: Standard operational workflow for handling **GSK2656157**.

## Disposal Plan

All waste materials contaminated with **GSK2656157** must be treated as hazardous waste.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Container	Disposal Procedure
Solid Waste	Labeled Hazardous Waste Container	Collect unused solid GSK2656157 and any contaminated materials (e.g., weigh boats, pipette tips).
Liquid Waste	Labeled Hazardous Waste Container	Collect solutions containing GSK2656157. Do not pour down the drain.
Contaminated Sharps	Sharps Container for Hazardous Waste	Dispose of any contaminated needles, syringes, or other sharps.

- All waste must be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)
- Contain: For liquid spills, absorb with an inert material (e.g., diatomite, universal binders). For solid spills, carefully sweep up to avoid creating dust.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) and then soap and water.[\[1\]](#)

- **Dispose:** Collect all contaminated materials in a sealed container for hazardous waste disposal.<sup>[1]</sup>
- **Report:** Report the incident to your laboratory supervisor and EHS department.

This comprehensive guide is intended to provide essential information for the safe handling of **GSK2656157**. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information.

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## References

- 1. PERK inhibitor GSK2656157|1337532-29-2|MSDS [dcchemicals.com]
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